

Application Notes: Calcium Mobilization Assay Using LY593093

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Compound of Interest

Compound Name: LY593093

Cat. No.: B1675713

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Introduction

LY593093 is a potent and selective partial orthosteric agonist for the M1 muscarinic acetylcholine receptor (M1AChR).^[1] Activation of the M1AChR, a Gq-protein coupled receptor (GPCR), initiates a signaling cascade that results in the mobilization of intracellular calcium. This application note provides a detailed protocol for utilizing **LY593093** in a cell-based calcium mobilization assay, a common method for characterizing the potency and efficacy of GPCR agonists. The assay relies on the use of a fluorescent calcium indicator, such as Fluo-4 AM, which exhibits a significant increase in fluorescence intensity upon binding to free cytosolic calcium.

Principle of the Assay

The M1 muscarinic receptor, upon binding to an agonist like **LY593093**, activates the Gαq subunit of its associated G-protein.^[1] This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium ions into the cytosol. The resulting increase in intracellular calcium concentration is detected by a fluorescent indicator, providing a measurable signal that correlates with receptor activation.

Data Presentation

The following tables summarize the quantitative data for **LY593093** in a calcium mobilization assay performed in Chinese Hamster Ovary (CHO) cells stably expressing human M1, M3, or M5 muscarinic receptors. The data is expressed in terms of potency (EC50) and efficacy (Emax), where efficacy is shown as a percentage of the maximal response induced by the full agonist Oxotremorine M.

Table 1: Potency of **LY593093** in Calcium Mobilization Assay

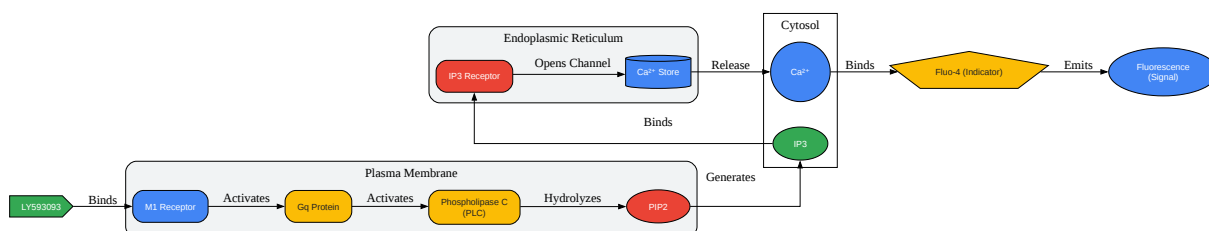
Receptor Subtype	EC50 (nM)
M1	16 ± 2.0
M3	>10,000
M5	>10,000

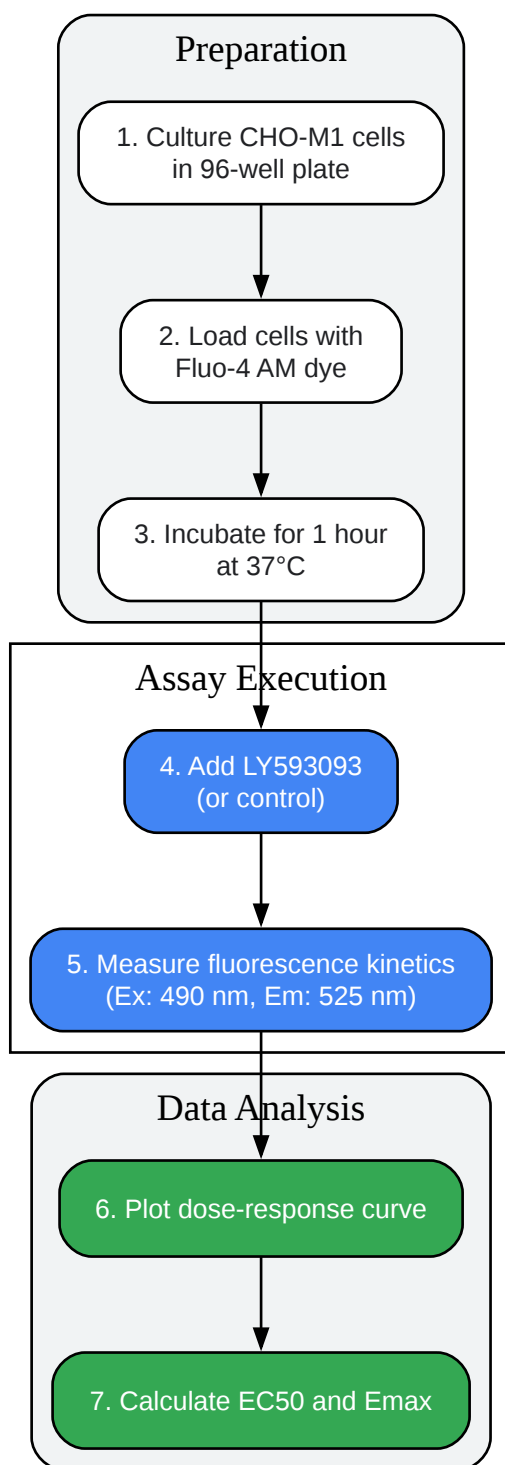
Table 2: Efficacy of **LY593093** in Calcium Mobilization Assay

Receptor Subtype	Emax (% of Oxotremorine M response)
M1	84 ± 3.0
M3	<10
M5	<10

Data is presented as mean ± SEM from at least three independent experiments.

Signaling Pathway and Experimental Workflow





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References

- 1. Pharmacological characterization of LY593093, an M1 muscarinic acetylcholine receptor-selective partial orthosteric agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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